

commercial suppliers of high purity 4-Octylbenzoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Octylbenzoic acid

Cat. No.: B1265468

[Get Quote](#)

An In-depth Technical Guide to High-Purity **4-Octylbenzoic Acid** for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of high-purity **4-octylbenzoic acid**, including its commercial suppliers, physicochemical properties, key applications in research and development, and detailed experimental protocols. This document is intended for researchers, scientists, and professionals in the field of drug development and materials science.

Introduction to 4-Octylbenzoic Acid

4-Octylbenzoic acid (4-OBA), with the chemical formula $C_{15}H_{22}O_2$, is an aromatic carboxylic acid.^{[1][2]} Its structure consists of a benzoic acid core with an octyl group attached at the para position.^{[2][3]} This combination of a rigid aromatic ring and a flexible alkyl chain imparts unique properties to the molecule, making it a subject of interest in various scientific fields. Notably, it is recognized for its ability to form liquid crystalline phases and its role as an intermediate in the synthesis of pharmaceuticals and other advanced materials.^{[1][2]}

Commercial Suppliers of High-Purity 4-Octylbenzoic Acid

High-purity **4-octylbenzoic acid** is available from several commercial chemical suppliers, catering to the needs of research and development laboratories. The purity levels typically

range from 98% to over 99%.

Supplier	Product Number/CAS No.	Purity
Sigma-Aldrich	374202 / 3575-31-3	99%
Thermo Scientific Chemicals	A14979 / 3575-31-3	99%
Santa Cruz Biotechnology	sc-230554 / 3575-31-3	Not specified
TCI America	O0137 / 3575-31-3	>98.0% (GC)
Smolecule	S661392 / 3575-31-3	Not specified
CymitQuimica	Various / 3575-31-3	>97.0%(GC)(T) to 99%
A Chemtek	23789 / 3575-31-3	98+%
ChemicalBook	CB7258082 / 3575-31-3	Not specified

Physicochemical Properties

The key physicochemical properties of **4-octylbenzoic acid** are summarized in the table below. These properties are crucial for its application in various experimental settings.

Property	Value
CAS Number	3575-31-3[4]
Molecular Formula	C ₁₅ H ₂₂ O ₂ [4]
Molecular Weight	234.34 g/mol [4]
Appearance	White to off-white powder or crystals[3]
Melting Point	97-98 °C (lit.)[5]
Boiling Point	361.43°C (estimate)[1]
Solubility	Soluble in methanol, hot hexane, hot ethanol, 2-propanol, and toluene. Insoluble in water.[1]
pKa	4.36±0.10 (Predicted)[1]

Applications in Research and Drug Development

4-Octylbenzoic acid's unique molecular structure makes it a valuable compound in several areas of research and development.

Pharmaceutical Intermediate

4-Octylbenzoic acid is frequently utilized as an intermediate in the synthesis of various pharmaceutical compounds.[2][3] Its chemical structure, featuring a carboxylic acid group that can undergo reactions like esterification and amidation, and a hydrophobic octyl chain, allows for its incorporation into larger, more complex drug molecules.[3]

Liquid Crystals

A significant application of **4-octylbenzoic acid** is in the field of liquid crystals.[2] The molecules of **4-octylbenzoic acid** can form hydrogen-bonded dimers, which effectively elongates the molecule and promotes the formation of liquid crystalline phases, such as nematic and smectic phases.[6] These properties are crucial for the development of materials used in liquid crystal displays (LCDs) and other optical devices.[6][7]

Caption: Formation of a hydrogen-bonded dimer of **4-Octylbenzoic acid**.

Note: The DOT script above is a template. Actual image rendering would require replacing the placeholder image URLs with actual chemical structure images.

Self-Healing Materials

Recent research has explored the use of **4-octylbenzoic acid** in the development of self-healing soft electronic materials.[2][8] These materials have the ability to autonomously repair damage, which can lead to more durable and sustainable electronic devices.[2][8] The incorporation of **4-octylbenzoic acid** into polymer matrices can introduce reversible bonds that facilitate the healing process.

Experimental Protocols

Below are detailed protocols for the purification and analysis of **4-octylbenzoic acid**, which are essential for ensuring its quality in research applications.

Purification by Recrystallization

This protocol describes the purification of commercial **4-octylbenzoic acid** to a high-purity grade suitable for sensitive applications.

Materials:

- Crude **4-octylbenzoic acid**
- Ethanol (95% or absolute)
- Deionized water
- Erlenmeyer flasks
- Heating mantle or hot plate
- Büchner funnel and filter paper
- Vacuum flask and tubing
- Ice bath

Procedure:

- **Dissolution:** In a 250 mL Erlenmeyer flask, dissolve approximately 5 g of crude **4-octylbenzoic acid** in a minimal amount of hot ethanol. Heat the mixture gently on a heating mantle while stirring until the solid is completely dissolved.
- **Hot Filtration (Optional):** If insoluble impurities are present, perform a hot gravity filtration to remove them.
- **Crystallization:** Slowly add hot deionized water to the hot ethanol solution until a slight turbidity persists. Add a few drops of hot ethanol to redissolve the precipitate and obtain a clear solution.
- **Cooling:** Allow the flask to cool slowly to room temperature. Then, place the flask in an ice bath for at least 30 minutes to maximize crystal formation.

- Isolation: Collect the purified crystals by vacuum filtration using a Büchner funnel.
- Washing: Wash the crystals with a small amount of ice-cold ethanol-water mixture.
- Drying: Dry the purified crystals in a vacuum oven at a temperature below the melting point (e.g., 60-70 °C) until a constant weight is achieved.

Purity Assessment by High-Performance Liquid Chromatography (HPLC)

This protocol provides a general method for determining the purity of **4-octylbenzoic acid** using reverse-phase HPLC.

Instrumentation and Reagents:

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Phosphoric acid or formic acid (for mobile phase acidification)
- **4-Octylbenzoic acid** reference standard

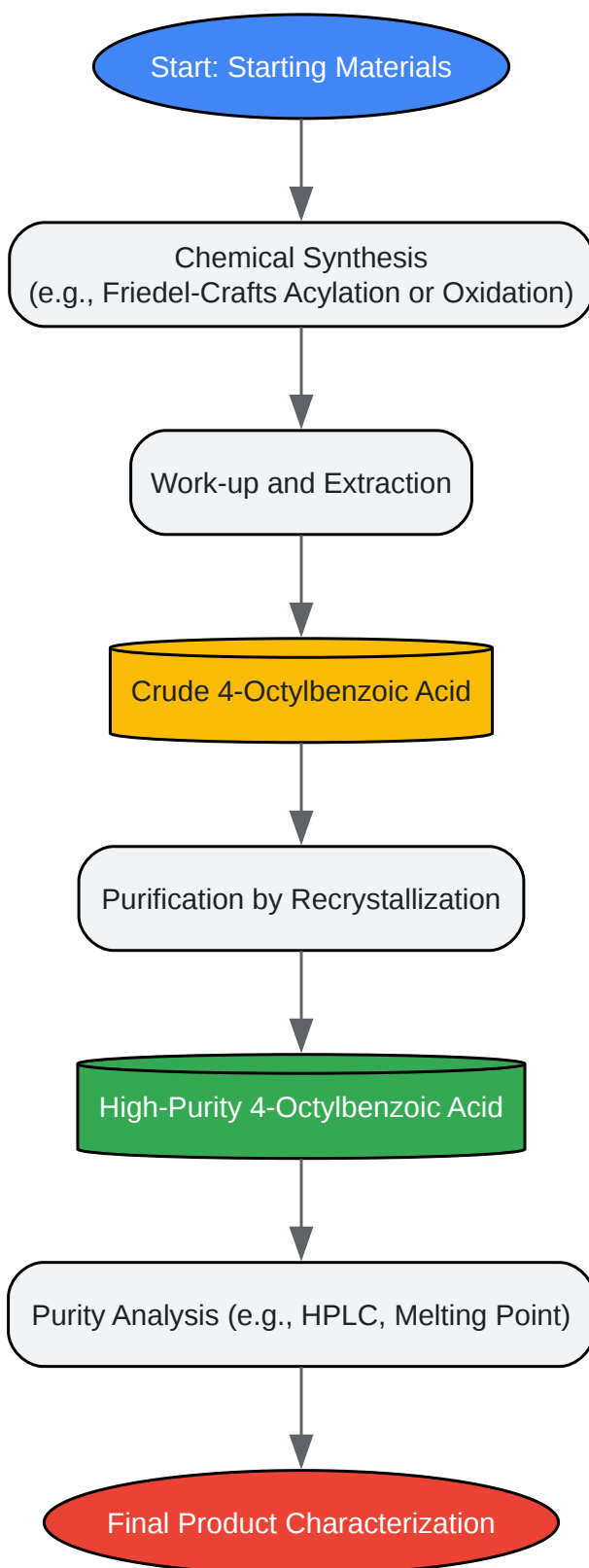
Procedure:

- Mobile Phase Preparation: Prepare a mobile phase of acetonitrile and water (e.g., 70:30 v/v) with 0.1% phosphoric acid or formic acid.^[9] Degas the mobile phase before use.
- Standard Solution Preparation: Accurately weigh and dissolve the **4-octylbenzoic acid** reference standard in the mobile phase to prepare a stock solution of known concentration (e.g., 1 mg/mL). Prepare a series of dilutions to create a calibration curve.
- Sample Solution Preparation: Accurately weigh and dissolve the purified **4-octylbenzoic acid** sample in the mobile phase to a concentration within the range of the calibration curve.

- Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 μ L
 - Column Temperature: 30 $^{\circ}$ C
 - Detection Wavelength: 230 nm
- Analysis: Inject the standard and sample solutions into the HPLC system and record the chromatograms.
- Quantification: Calculate the purity of the sample by comparing the peak area of the analyte in the sample chromatogram to the calibration curve generated from the reference standards.

Experimental Workflow Visualization

The following diagram illustrates a general workflow for the synthesis and purification of **4-octylbenzoic acid**.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis and purification of **4-octylbenzoic acid**.

Conclusion

High-purity **4-octylbenzoic acid** is a versatile compound with important applications in pharmaceuticals, liquid crystals, and advanced materials. This guide has provided essential information for researchers and developers, including a list of commercial suppliers, key physicochemical data, an overview of its applications, and detailed experimental protocols for its purification and analysis. The provided workflows and diagrams serve to illustrate the key processes involving this compound. Careful selection of suppliers and adherence to rigorous purification and analytical methods are crucial for obtaining reliable and reproducible results in research and development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-N-OCTYLBENZOIC ACID CAS#: 3575-31-3 [chemicalbook.com]
- 2. Buy 4-Octylbenzoic acid | 3575-31-3 [smolecule.com]
- 3. CAS 3575-31-3: 4-Octylbenzoic acid | CymitQuimica [cymitquimica.com]
- 4. scbt.com [scbt.com]
- 5. 4-オクチル安息香酸 99% | Sigma-Aldrich [sigmaaldrich.com]
- 6. benchchem.com [benchchem.com]
- 7. researchgate.net [researchgate.net]
- 8. 4-Octylbenzoic acid 99 3575-31-3 [sigmaaldrich.com]
- 9. Benzoic acid, 4-octyl- | SIELC Technologies [sielc.com]
- To cite this document: BenchChem. [commercial suppliers of high purity 4-Octylbenzoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1265468#commercial-suppliers-of-high-purity-4-octylbenzoic-acid\]](https://www.benchchem.com/product/b1265468#commercial-suppliers-of-high-purity-4-octylbenzoic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com